

Storage and disposal guidelines for 1-Chloro-1-butene

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Compound of Interest

Compound Name: 1-Chloro-1-butene

Cat. No.: B1623148

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This guide provides essential information on the proper storage and disposal of **1-Chloro-1-butene** for researchers, scientists, and drug development professionals. Please consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the specific product you are using.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Chloro-1-butene**?

A1: **1-Chloro-1-butene** is a highly flammable liquid and vapor.^{[1][2][3][4]} It can cause skin and serious eye irritation.^{[2][3][4][5]} Inhalation may cause respiratory irritation, and ingestion can be harmful.^{[2][3]} It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.

Q2: How should I store **1-Chloro-1-butene** in the laboratory?

A2: Store **1-Chloro-1-butene** in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][3][6]} It should be kept away from heat, sparks, open flames, and other ignition sources.^{[1][2][3][4][6]} Some suppliers recommend refrigeration.^{[3][6]} Ensure the storage area is designated for flammable liquids.

Q3: What materials are incompatible with **1-Chloro-1-butene**?

A3: **1-Chloro-1-butene** is incompatible with strong oxidizing agents.[1][6] Avoid contact with these materials to prevent vigorous reactions.

Q4: Can I dispose of small quantities of **1-Chloro-1-butene** down the sink?

A4: No, under no circumstances should any organic liquids, including **1-Chloro-1-butene**, be disposed of down a sink or other sewage drain.[7]

Q5: How should I dispose of waste **1-Chloro-1-butene**?

A5: **1-Chloro-1-butene** is a halogenated organic compound and must be disposed of as hazardous waste.[7][8] Collect it in a designated, properly labeled, and sealed waste container for halogenated organic wastes.[7][8] The container should be clearly marked with the words "Waste" and the chemical name.[7] Follow your institution's and local regulations for hazardous waste disposal, which typically involves collection by a licensed waste disposal contractor for incineration.[1][6][8][9]

Troubleshooting Guide

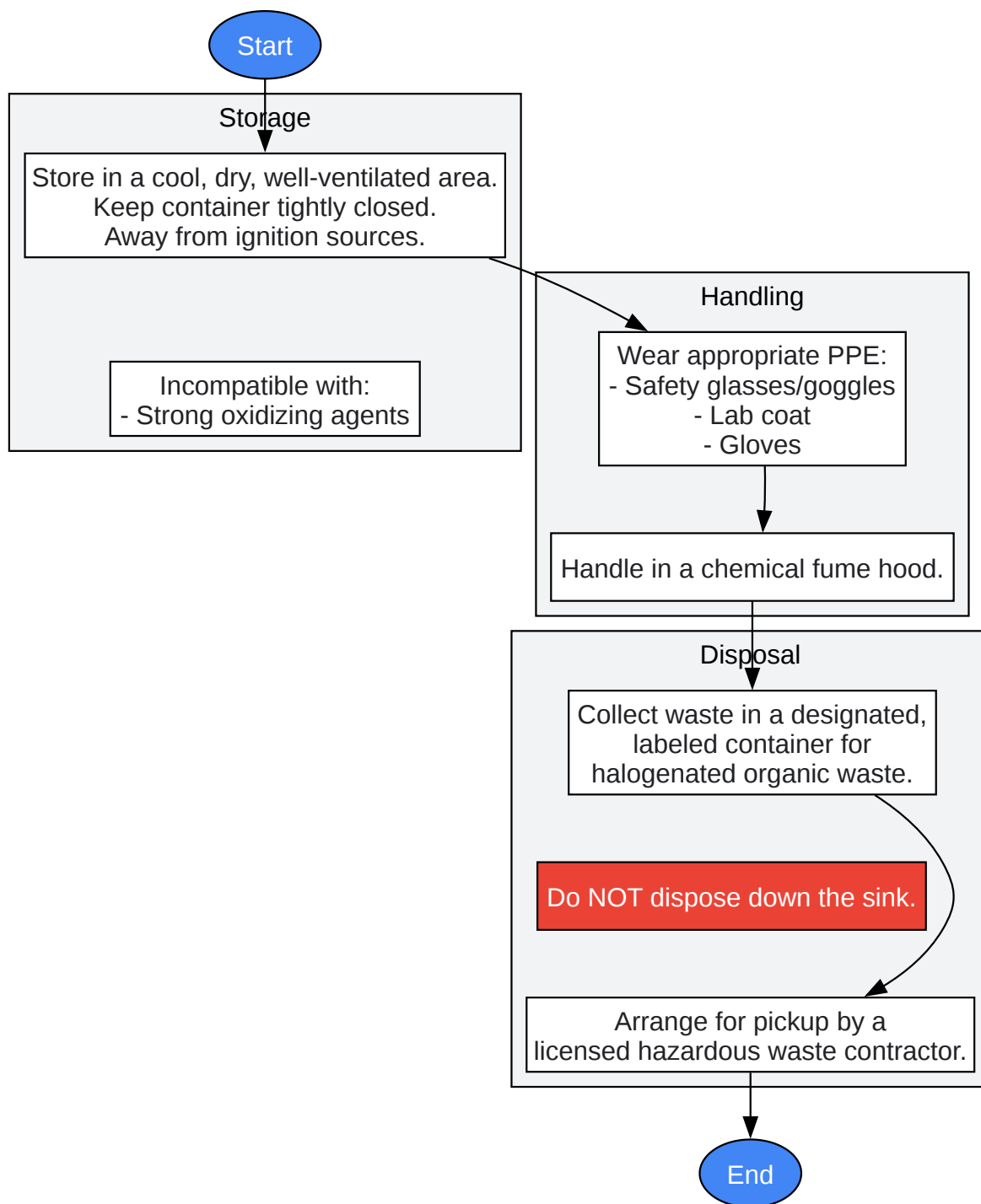
Issue	Probable Cause	Solution
Visible degradation of the stored chemical (e.g., color change).	Improper storage conditions (e.g., exposure to light, air, or incompatible materials).	Do not use the chemical. Dispose of it as hazardous waste according to the guidelines. Review storage procedures to ensure they meet the recommended conditions.
Pressure buildup in the storage container.	The container may have been sealed at a lower temperature and subsequently warmed, or there may be a slow decomposition reaction occurring.	Handle the container with extreme caution in a fume hood. Slowly vent the container. If you are unsure about the cause, consult with your institution's environmental health and safety (EHS) department.
A spill has occurred.	Accidental dropping or mishandling of the container.	For small spills, absorb the material with inert absorbent pads and place them in a sealed container for disposal. [7] For large spills, evacuate the area and contact your institution's EHS department immediately.[7] Ensure proper ventilation and eliminate all ignition sources.[10]

Quantitative Data

The following table summarizes key quantitative data for **1-Chloro-1-butene** and a structurally similar compound. Note that some data is for related isomers or analogs and should be used as a general guideline.

Property	Value	Source Compound
Molecular Formula	C4H7Cl	1-Chloro-1-butene
Molecular Weight	90.55 g/mol	1-Chloro-1-butene
Boiling Point	69.71°C (estimate)	1-Chloro-1-butene
Melting Point	-96°C (estimate)	1-Chloro-1-butene
Flash Point	13 °C (55.4 °F) - closed cup	1-Chloro-3-methyl-2-butene[5]
Density	0.9050 g/cm ³	1-Chloro-1-butene
Autoignition Temperature	510 °C / 950 °F	Crotyl chloride (mixture including 1-Chloro-2-butene)[3]
Lower Explosion Limit	4.2%	Crotyl chloride (mixture including 1-Chloro-2-butene)[3]
Upper Explosion Limit	19.0%	Crotyl chloride (mixture including 1-Chloro-2-butene)[3]

Experimental Workflow: Safe Handling and Disposal



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Caption: Workflow for the safe storage, handling, and disposal of **1-Chloro-1-butene**.

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